Safety and Handling Precautions for 3-Hydroxyphenylurea: A Technical Guide

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Compound of Interest

Compound Name:	*3-Hydroxyphenylurea*
CAS No.:	*701-82-6*
Cat. No.:	*B1677113*

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Abstract **3-Hydroxyphenylurea** (CAS 701-82-6) is a versatile organic intermediate extensively utilized in medicinal chemistry for the synthesis of urea-based bioactive scaffolds, including kinase inhibitors and anti-inflammatory agents.[1] While structurally stable, its phenolic and urea moieties present specific contact and respiratory hazards.[1] This guide provides a rigorous, evidence-based framework for the safe storage, manipulation, and disposal of **3-Hydroxyphenylurea**, tailored for pharmaceutical and academic research environments.[1]

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Understanding the physical state and solubility profile of **3-Hydroxyphenylurea** is critical for selecting appropriate engineering controls.[1] The compound's ability to form hydrogen bonds (donor/acceptor) influences its solubility in polar solvents, necessitating specific containment strategies during dissolution.[1][2]

Table 1: Physicochemical Properties

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Property	Data	Relevance to Safety
CAS Number	701-82-6	Unique identifier for inventory/SDS verification.
Formula	$C_7H_8N_2O_2$	Nitrogen-rich; potential for NOx generation in fire.[1]
Molecular Weight	152.15 g/mol	--
Appearance	White to off-white powder	Fine particulate; high dust generation potential.[1]
Melting Point	180–184 °C	Thermally stable under standard processing.[1][3]
Solubility	Soluble in DMSO, MeOH, Water	Spills in solution may penetrate skin faster than solid.[1]
pKa	~9.69 (Predicted)	Phenolic proton is weakly acidic; avoid strong bases.[1]

Source: , [1]

Hazard Characterization & Risk Assessment

As a Senior Application Scientist, I categorize **3-Hydroxyphenylurea** as a Category 2 Irritant.[1] The primary risks stem from the reactivity of the phenolic hydroxyl group and the urea linkage, which can interact with mucosal membranes.[1]

GHS Classification[4][10][11]

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1][3]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][3]
- STOT-SE (Category 3): H335 - May cause respiratory irritation.[3]

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Mechanistic Insight: The irritation potential is likely driven by the compound's hydrogen-bonding capability, allowing it to adhere to and desiccate mucous membranes.[1] Inhalation of the fine powder is the highest acute risk during the weighing phase.

Operational Handling & Engineering Controls[1]

Safety is not just about wearing gloves; it is about controlling the environment. The following protocol mandates a "Containment First" approach.

Engineering Controls

- Primary Barrier: All open handling (weighing, transfer) must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Static Control: Use an ionizing bar or anti-static weighing boat. The dry powder is prone to static charge, which can cause "fly-out" and aerosolization.

Personal Protective Equipment (PPE) Matrix

- Hands:Nitrile gloves (minimum 0.11 mm thickness).[1] Latex is discouraged due to potential permeability to polar organic solvents (like DMSO) often used with this compound.[1]
- Eyes: Chemical splash goggles. Safety glasses are insufficient if working with saturated solutions where splashing is a risk.
- Respiratory: If fume hood access is compromised (not recommended), a P95 or N95 particulate respirator is mandatory to prevent inhalation of dust.

Experimental Protocol: Safe Dissolution & Reaction Setup

This workflow validates safety through procedural design. By dissolving the solid immediately, we eliminate the respiratory hazard early in the process.

Scenario: Preparation of a 100 mM stock solution in DMSO for high-throughput screening.

- Preparation:

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- Pre-weigh the empty vial with cap outside the hood to establish tare.
- Move vial and **3-Hydroxyphenylurea** container into the fume hood.

- Weighing (The Critical Step):
  - Using a micro-spatula, transfer the solid. Do not pour.
  - Causality: Pouring creates a dust cloud. Spatula transfer minimizes kinetic energy and aerosolization.
  - Cap the vial immediately after addition.
- Solvation:
  - Add DMSO via syringe through the septum or by carefully uncapping.
  - Vortex inside the hood.
  - Observation: The solution may generate mild heat of solvation; ensure the vessel is not sealed gas-tight if significant exotherm is observed (rare for this compound, but good practice).[1]
- Cleanup:
  - Wipe the balance area with a damp paper towel (water/surfactant) to capture invisible particulates. Do not use compressed air.

Visualizations

Diagram 1: Safe Handling Workflow

This decision tree illustrates the logical flow from storage to reaction, emphasizing containment checkpoints.

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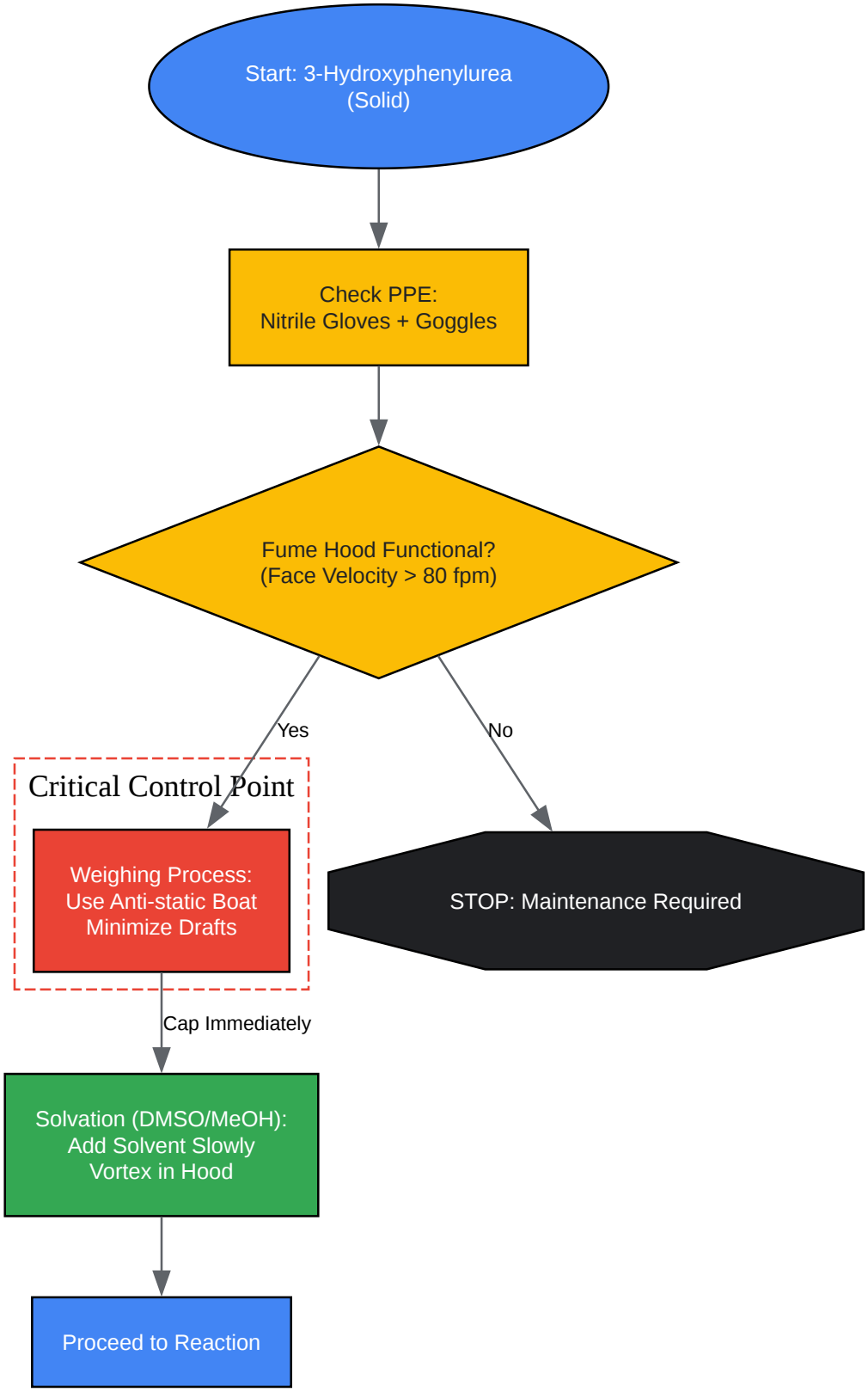

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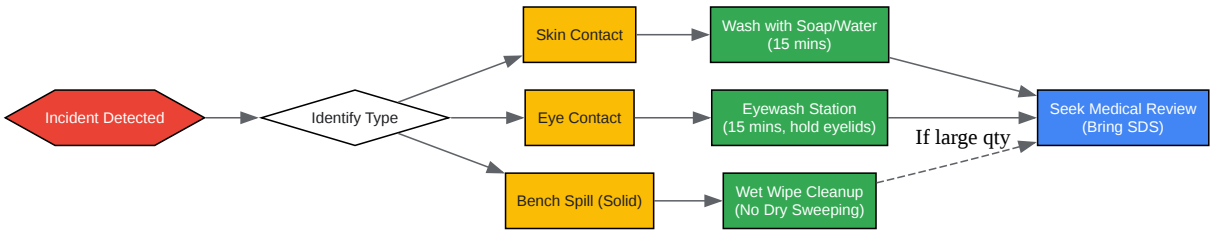
Caption: Operational workflow emphasizing the critical control point at the weighing stage to prevent respiratory exposure.

Diagram 2: Emergency Response Decision Tree

A self-validating response system for spills or exposure.[1]



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Caption: Immediate response protocols for exposure or environmental release, prioritizing decontamination.

Storage and Disposal

Storage Integrity

- Conditions: Store at 2–8°C (refrigerated) or cool room temperature, depending on specific vendor CoA. Keep container tightly closed.
- Incompatibilities: Segregate from strong oxidizing agents (e.g., permanganates, perchlorates).[1] The urea moiety can undergo oxidation, potentially releasing nitrogen oxides.[1]
- Light Sensitivity: Store in amber vials to prevent photo-degradation of the phenolic group.

Waste Disposal[12]

- Solid Waste: Dispose of contaminated paper towels and solid residue in Hazardous Solid Waste containers.[1]

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- Liquid Waste: Solutions containing **3-Hydroxyphenylurea** should be segregated into Non-Halogenated Organic Waste (unless dissolved in halogenated solvents).[1]
- Validation: Do not dispose of down the drain. The compound's phenol group poses aquatic toxicity risks.[1]

References

- ChemBK.**3-Hydroxyphenylurea** Physical Properties and Safety. [Link][1]
- National Institutes of Health (NIH).Urea Derivatives in Modern Drug Discovery and Medicinal Chemistry. [Link][1]

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Sources

- 1. CAS 701-82-6: N-(3-Hydroxyphenyl)urea | CymitQuimica [cymitquimica.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. echemi.com [echemi.com]
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